

Safe Disposal of 10(Z)-Pentadecenoyl Chloride: A Comprehensive Guide

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Compound of Interest

Compound Name: 10(Z)-Pentadecenoyl chloride

Cat. No.: B15600561

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For Immediate Reference: Key Safety and Disposal Information

Proper disposal of **10(Z)-Pentadecenoyl chloride** is critical for ensuring laboratory safety and environmental protection. This acyl chloride is a corrosive and water-reactive compound, necessitating a careful, step-by-step neutralization process before final disposal. This guide provides detailed protocols for the safe handling and disposal of **10(Z)-Pentadecenoyl chloride**, tailored for researchers, scientists, and drug development professionals.

Essential Safety Data

Adherence to safety protocols is paramount when handling **10(Z)-Pentadecenoyl chloride**. The following table summarizes key quantitative safety data.

Parameter	Value	Source(s)
Acute Toxicity (Oral, Rat LD50)	1,900 mg/kg	[1]
Acute Toxicity (Dermal, Estimate)	1,100.1 mg/kg	[1]
Acute Toxicity (Inhalation, 4h, Vapour, Estimate)	5.1 mg/l	[1]
Autoignition Temperature	600 °C / 1112 °F	[1]

Detailed Disposal Protocol

The following protocol outlines the safe neutralization and disposal of **10(Z)-Pentadecenoyl chloride**. This procedure is designed to be conducted in a laboratory setting with appropriate safety equipment.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- **Eye Protection:** Wear tightly fitting safety goggles and a face shield (minimum 8-inch).
- **Hand Protection:** Use chemically resistant gloves (e.g., Butyl rubber, Viton®). Inspect gloves before each use and dispose of contaminated gloves properly.
- **Skin and Body Protection:** Wear a chemically resistant lab coat, long pants, and closed-toe shoes. For larger quantities or in case of a spill, a chemical-resistant apron and boots may be necessary.
- **Respiratory Protection:** All handling and disposal steps must be performed in a well-ventilated fume hood. If vapors or aerosols are generated, a respirator may be required.
- **Emergency Equipment:** Ensure an emergency eyewash station and safety shower are readily accessible.

2. Neutralization Procedure:

This procedure is for the slow and controlled hydrolysis of **10(Z)-Pentadecenoyl chloride** into the less reactive pentadecanoic acid and hydrochloric acid, followed by neutralization of the acid.

- **Step 1: Prepare Neutralizing Solution:** In a suitably large beaker or flask, prepare a 5-10% aqueous solution of sodium hydroxide (NaOH) or sodium bicarbonate (NaHCO₃). Place the beaker in an ice bath to manage the exothermic reaction. Caution: The reaction of acyl chlorides with water and bases is vigorous and produces heat.
- **Step 2: Slow Addition of 10(Z)-Pentadecenoyl Chloride:** While vigorously stirring the basic solution, slowly add the **10(Z)-Pentadecenoyl chloride** dropwise using a dropping funnel or

a pipette. The rate of addition should be controlled to prevent excessive heat generation and splashing.

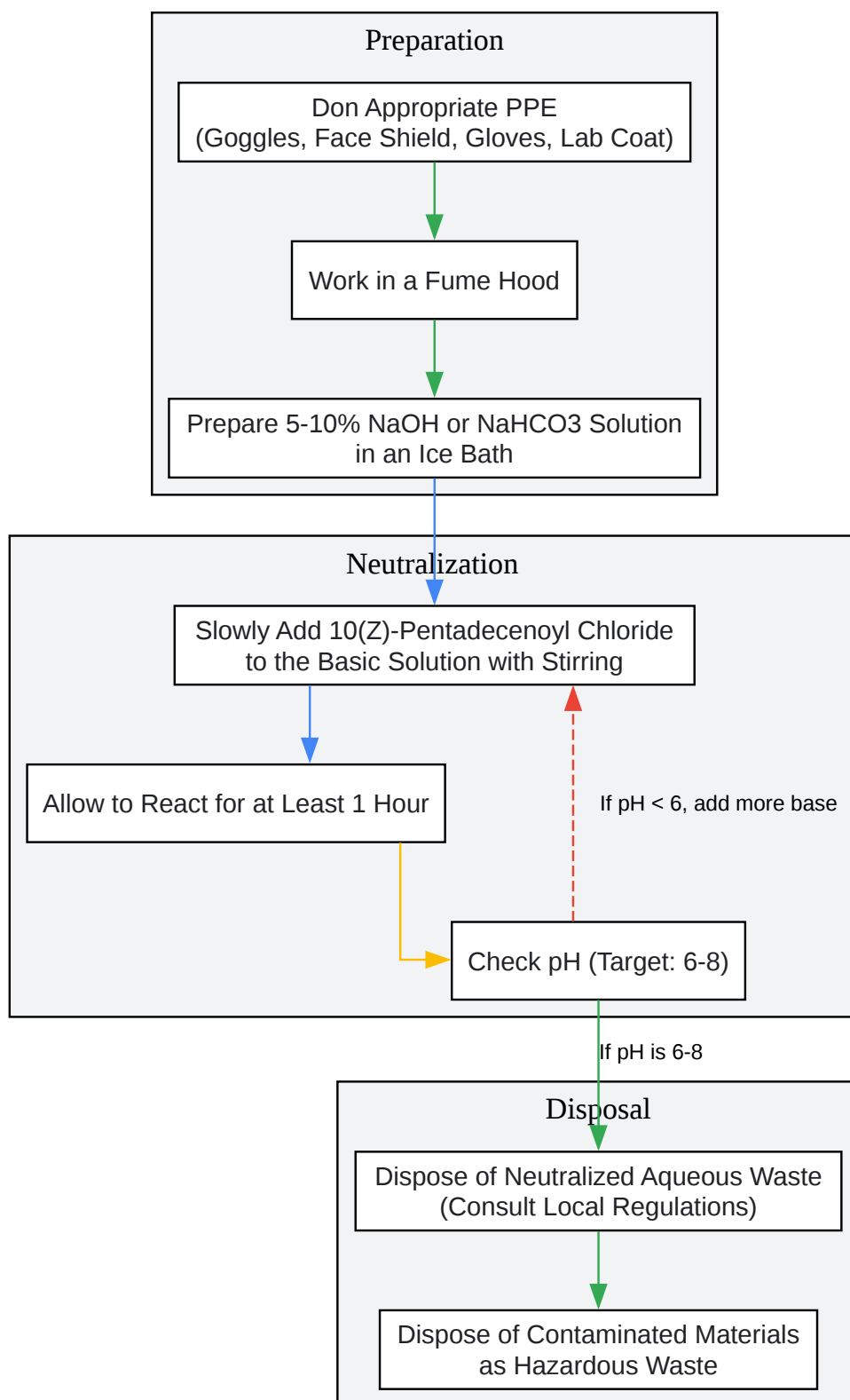
- **Step 3: Monitor and Control the Reaction:** Continue stirring the mixture in the ice bath for at least one hour after the addition is complete to ensure the reaction goes to completion. Monitor the temperature of the solution and adjust the addition rate to keep it under control.
- **Step 4: pH Check:** After the reaction is complete and the solution has cooled to room temperature, check the pH of the solution using pH paper or a calibrated pH meter. The pH should be between 6 and 8. If the solution is still acidic, add more of the basic solution until the desired pH is reached. If it is too basic, it can be neutralized with a dilute acid like hydrochloric acid.

3. Final Disposal:

- **Aqueous Waste:** Once neutralized, the resulting aqueous solution can typically be disposed of down the drain with copious amounts of water, provided it complies with local regulations and does not contain other hazardous materials.^[2] Always check with your institution's Environmental Health and Safety (EHS) department for specific guidelines.
- **Contaminated Materials:** All contaminated materials, including gloves, pipette tips, and empty containers, should be disposed of as hazardous waste.^[3] The first rinse of the empty container should also be collected and disposed of as hazardous waste.^[2]

Disposal Workflow

The following diagram illustrates the key steps in the safe disposal of **10(Z)-Pentadecenoyl chloride**.



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Caption: Workflow for the safe disposal of **10(Z)-Pentadecenoyl chloride**.

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